

# Personal protective equipment for handling TRC253

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## Compound of Interest

Compound Name: TRC253

Cat. No.: B1574705

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## Essential Safety and Handling Guide for TRC253

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TRC253**, a potent, orally active small molecule antagonist of the androgen receptor. The following procedural guidance is based on established best practices for handling potent and potentially hazardous pharmaceutical compounds. A substance-specific risk assessment should always be conducted prior to handling.

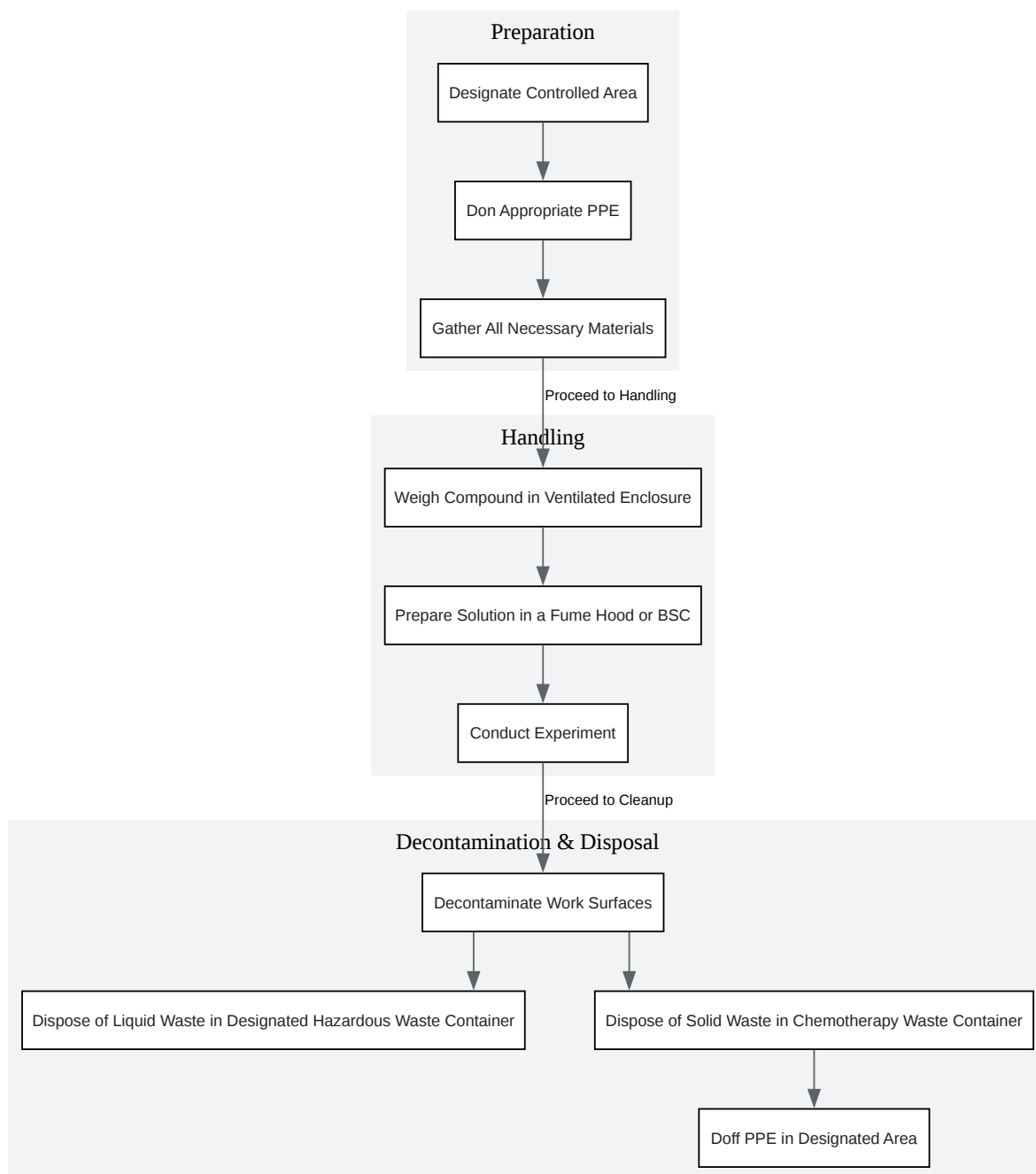
## Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the primary defense against exposure to **TRC253**. Due to its potent biological activity, stringent adherence to PPE protocols is mandatory.

PPE Category	Specification	Purpose
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves.	Provides a robust barrier against direct skin contact and minimizes the risk of contamination during glove changes.
Eye Protection	ANSI Z87.1-rated safety glasses with side shields or chemical splash goggles.	Protects eyes from potential splashes or aerosolized particles of the compound.
Body Protection	Disposable, solid-front, back-closing chemotherapy gown.	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator may be required.	Necessary when there is a risk of generating aerosols or handling powders outside of a contained environment. A risk assessment should determine the specific need and type of respiratory protection.

## Operational Plan: Safe Handling Workflow

The following workflow outlines the key steps for safely handling **TRC253** from receipt to disposal, emphasizing containment and exposure control.



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**Caption:** Workflow for Safe Handling of TRC253.

## Disposal Plan

Proper disposal of **TRC253** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

### Waste Segregation and Disposal:

- Liquid Waste: All solutions containing **TRC253** must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Solid Waste:
  - Trace Contamination: Items with trace amounts of **TRC253** (e.g., used gloves, gowns, bench paper) should be disposed of in a yellow "Trace Chemotherapy Waste" container.<sup>[1]</sup>
  - Gross Contamination: Materials grossly contaminated with **TRC253**, such as a spill cleanup, and any unused or expired solid compound must be disposed of as hazardous chemical waste in a black "Bulk Chemotherapy Waste" container.<sup>[1]</sup>
- Sharps: Needles and syringes used for handling **TRC253** solutions must be disposed of in a red sharps container designated for chemotherapy waste.<sup>[1]</sup>

### Waste Pickup and Disposal:

All waste streams must be managed and disposed of in accordance with federal, state, and local regulations for hazardous waste.<sup>[1][2][3]</sup> This typically involves incineration by an approved environmental management vendor.<sup>[2]</sup> Contact your institution's Environmental Health and Safety (EHS) department to arrange for waste pickup and to ensure compliance with all applicable guidelines.<sup>[1][2]</sup>

## Emergency Procedures

### Spill Response:

- Evacuate and Secure: Immediately alert others in the area and evacuate. Restrict access to the spill area.

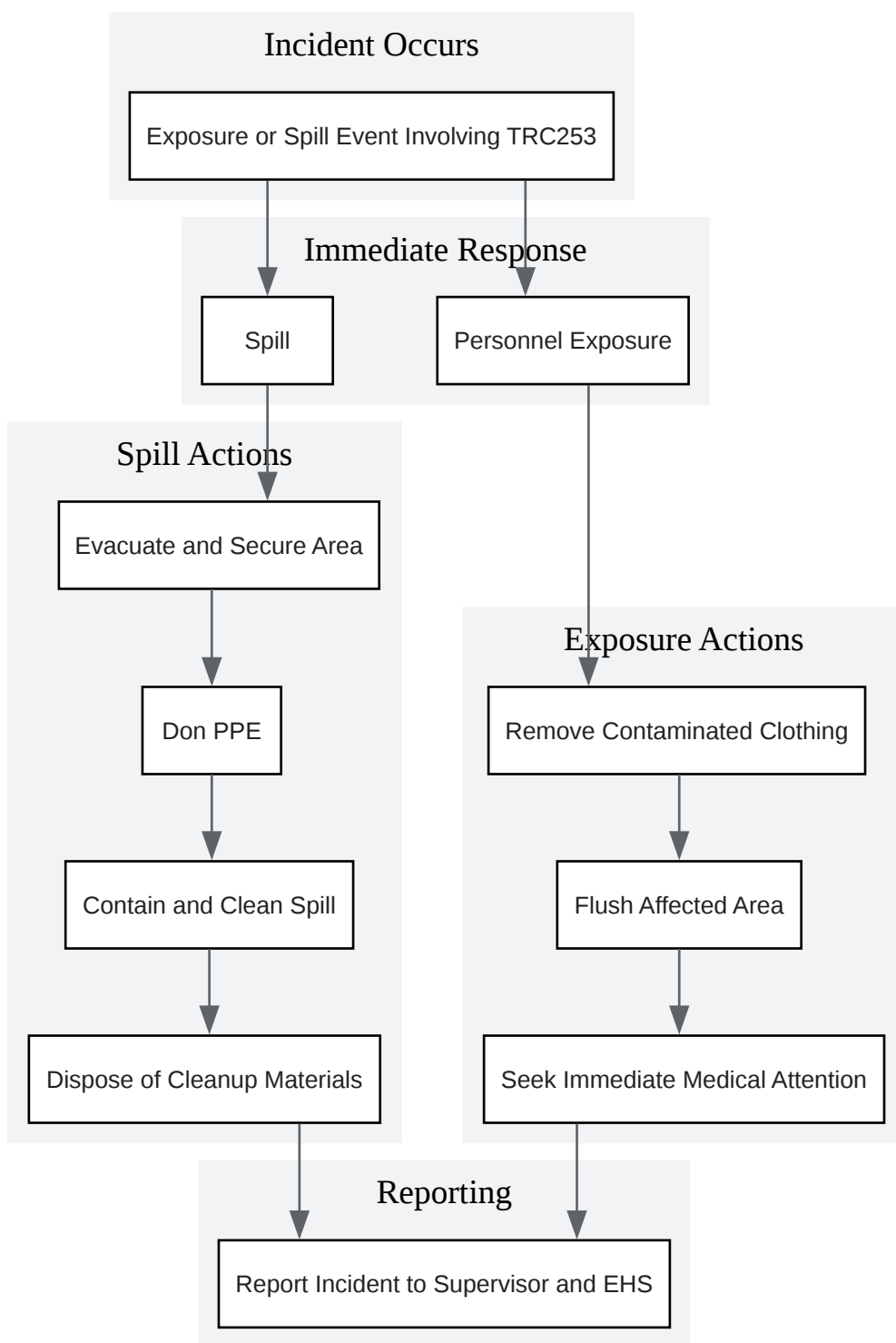
- **Don PPE:** Before re-entering the area, don appropriate PPE, including double gloves, a chemotherapy gown, eye protection, and respiratory protection.
- **Contain and Clean:** Use a chemotherapy spill kit to absorb and contain the spill. Clean the area from the outer edge of the spill inward.
- **Decontaminate:** Decontaminate the area with an appropriate cleaning agent, followed by a thorough rinsing.
- **Dispose:** All cleanup materials must be disposed of as bulk chemotherapy waste.
- **Report:** Report the spill to your institution's EHS department.

#### Personnel Exposure:

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- **Ingestion or Inhalation:** Move to fresh air.

In all cases of personnel exposure, seek immediate medical attention and report the incident to your supervisor and EHS department.

The following diagram illustrates the logical relationship for determining the appropriate course of action in the event of an exposure or spill.



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